

1-Propanesulfonyl chloride safety precautions

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Compound of Interest

Compound Name: 1-Propanesulfonyl chloride

Cat. No.: B154433

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An In-depth Technical Guide to the Safe Handling of 1-Propanesulfonyl Chloride

For Researchers, Scientists, and Drug Development Professionals

This document provides comprehensive safety information, handling protocols, and emergency procedures for **1-propanesulfonyl chloride** (CAS No. 10147-36-1). Adherence to these guidelines is critical to ensure the safety of laboratory personnel and the integrity of research.

Hazard Identification and Classification

1-Propanesulfonyl chloride is a corrosive and reactive compound that presents significant health and safety risks. It is classified as a combustible, corrosive hazardous material.^[1] The primary hazards include severe skin burns, serious eye damage, and potential genetic defects.^{[2][3]} It also reacts violently with water, releasing toxic gases.^{[4][5]}

GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	1B / 1C	H314: Causes severe skin burns and eye damage.[2][6]
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage.[2]
Germ Cell Mutagenicity	2	H341: Suspected of causing genetic defects.[3]
Corrosive to Metals	1	H290: May be corrosive to metals.[3]
Supplemental Hazard	-	EUH014: Reacts violently with water.[1]

GHS Label Elements

- Pictograms:
 - GHS05 (Corrosion)[1]
- Signal Word: Danger[1]
- Precautionary Statements (Selected): P201, P260, P280, P301+P330+P331, P303+P361+P353, P304+P340+P310, P305+P351+P338, P405, P501.[3] A full list is available in the safety data sheet.

Physical and Chemical Properties

A summary of the key physical and chemical properties is provided below. This data is essential for safe handling, storage, and experimental design.

Property	Value	Reference(s)
Molecular Formula	C ₃ H ₇ ClO ₂ S	[2][7][8]
Molecular Weight	142.60 g/mol	[1][7]
Appearance	Colorless to light yellow clear liquid	[3]
Boiling Point	78-79 °C @ 15 mmHg	[1][9]
Density	1.267 g/mL at 25 °C	[1][9]
Flash Point	97 °C (206.6 °F) - closed cup	[1][3]
Vapor Density	4.9 (vs air)	[1][4]
Vapor Pressure	0.7±0.3 mmHg at 25°C	[4]
Refractive Index	n _{20/D} 1.453	[1][9]
Water Solubility	Reacts violently	[4][5]

Exposure Controls and Personal Protection

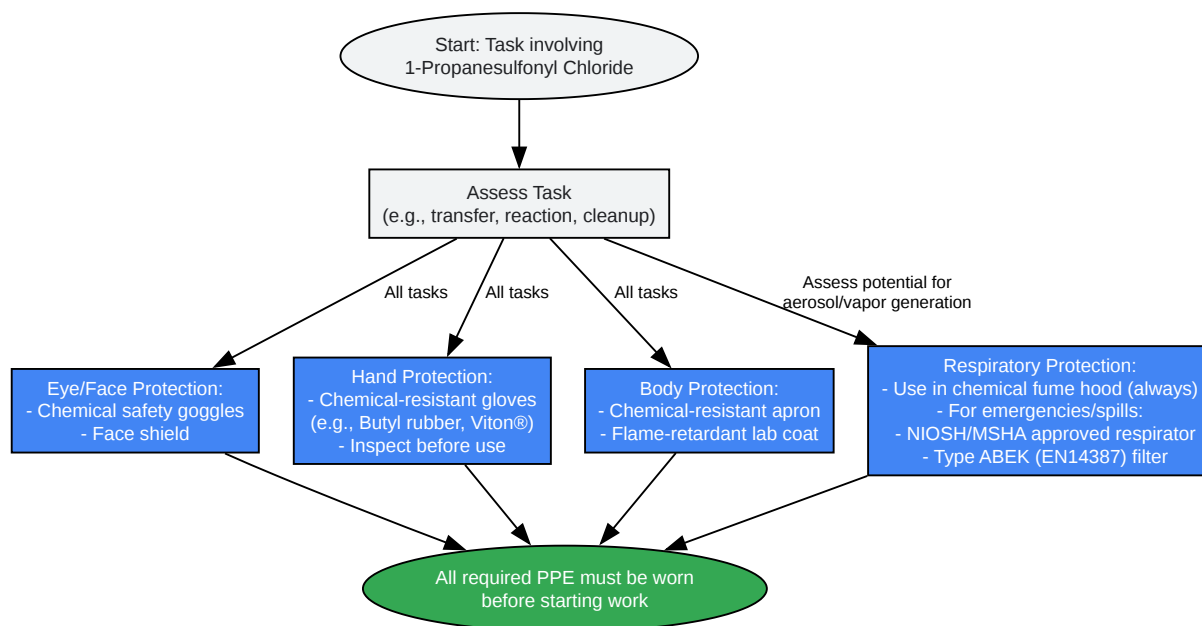
Engineering controls and personal protective equipment (PPE) are mandatory to prevent exposure.

Engineering Controls

- Work must be conducted in a properly functioning chemical fume hood.[10][11]
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[10]
- Use explosion-proof electrical, ventilating, and lighting equipment.[10][12]

Personal Protective Equipment (PPE)

The selection of appropriate PPE is crucial. The following workflow should be followed:



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Caption: Personal Protective Equipment (PPE) Selection Workflow.

Handling and Storage

Safe Handling

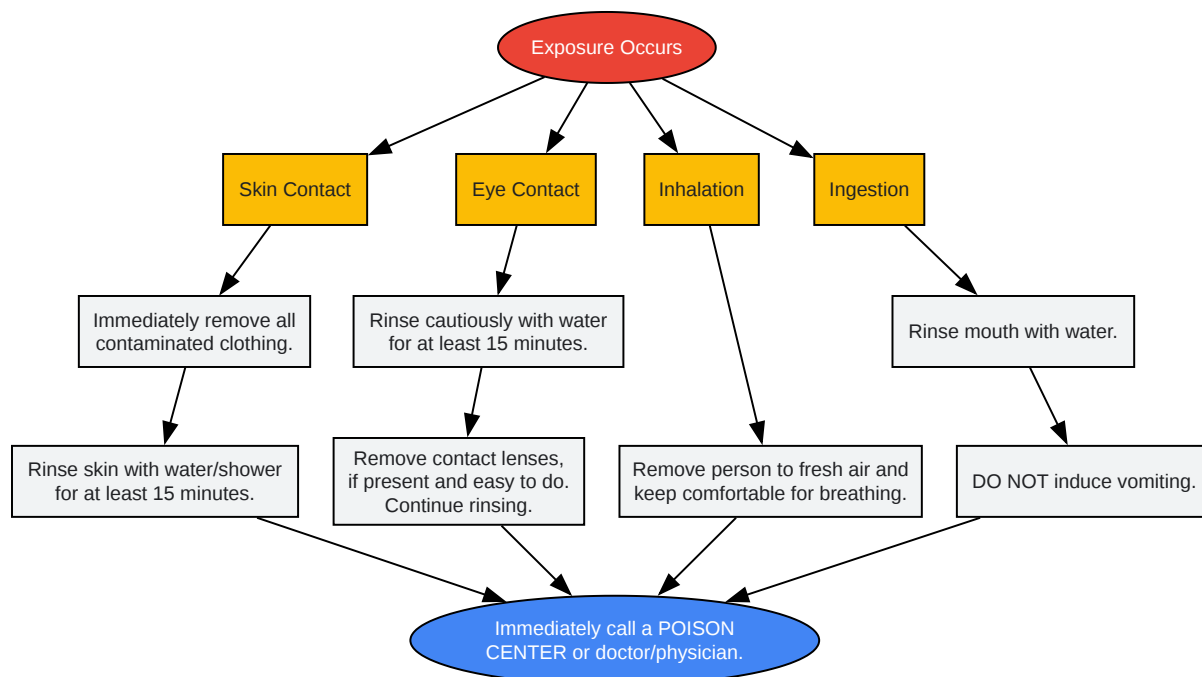
- Do not handle until all safety precautions have been read and understood.[3]
- Avoid contact with skin, eyes, and clothing.[6][10]
- Do not breathe mist, vapors, or spray.[10]
- Keep away from heat, sparks, open flames, and hot surfaces.[10][12]
- Take precautionary measures against static discharge; ground and bond containers and receiving equipment.[12][13]
- This substance is moisture-sensitive and reacts violently with water; do not allow contact with water or moist air.[3][4][10]

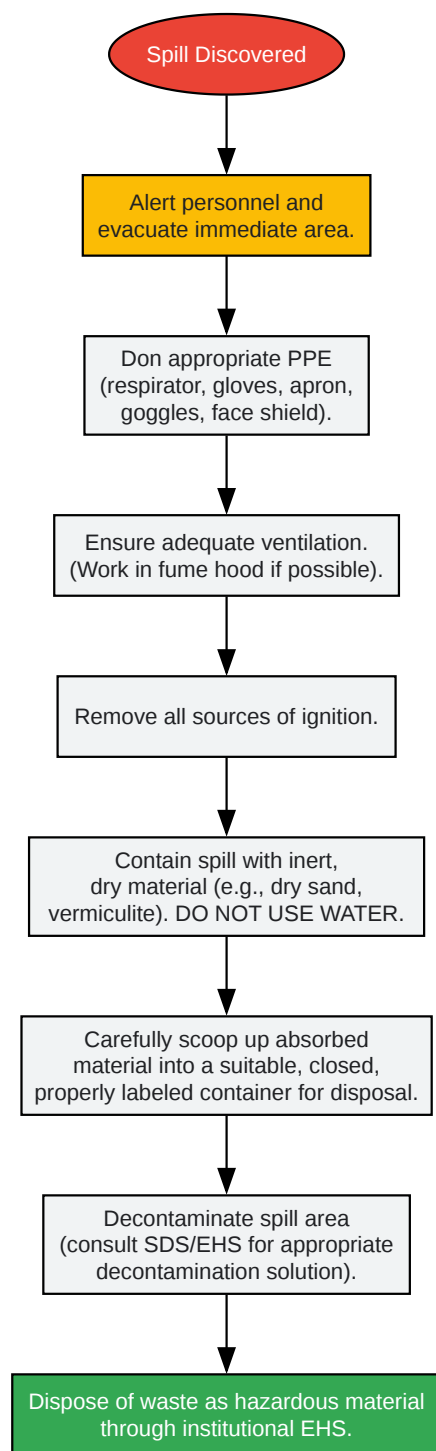
Safe Storage

- Store locked up.[\[10\]](#)[\[12\]](#)
- Keep containers tightly closed in a dry, cool, and well-ventilated place.[\[10\]](#)[\[11\]](#)
- Store in a designated corrosives area.[\[10\]](#)[\[11\]](#)
- Keep away from incompatible materials such as strong oxidizing agents, strong acids, bases, alcohols, and amines.[\[6\]](#)[\[10\]](#)[\[13\]](#)
- Store in a corrosive-resistant container with a resistant inner liner.[\[3\]](#)

First-Aid Measures

Immediate medical attention is required for all exposures. Show the Safety Data Sheet to the attending medical professional.[\[6\]](#)[\[10\]](#)





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References

- 1. 1-Propanesulfonyl chloride 97 10147-36-1 [sigmaaldrich.com]
- 2. 1-Propanesulfonyl chloride | C3H7ClO2S | CID 66279 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 1-Propanesulfonyl Chloride | 10147-36-1 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 4. 1-Propanesulfonyl chloride | CAS#:10147-36-1 | Chemsrsc [chemsrc.com]
- 5. sigmaaldrich.com [sigmaaldrich.com]
- 6. capotchem.com [capotchem.com]
- 7. 1-Propanesulfonyl chloride (CAS 10147-36-1) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 8. 1-Propanesulfonyl chloride [webbook.nist.gov]
- 9. 1-Propanesulfonyl chloride | 10147-36-1 [chemicalbook.com]
- 10. fishersci.com [fishersci.com]
- 11. fishersci.de [fishersci.de]
- 12. sigmaaldrich.com [sigmaaldrich.com]
- 13. fishersci.com [fishersci.com]
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